

SRI-31142 stability in solution for long-term experiments

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Compound of Interest

Compound Name: SRI-31142

Cat. No.: B610991

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Technical Support Center: SRI-31142

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and handling of **SRI-31142** for long-term experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **SRI-31142** stock solutions?

A1: The recommended solvent for **SRI-31142** is Dimethyl Sulfoxide (DMSO). It is advisable to use a fresh, anhydrous grade of DMSO to minimize moisture, which can affect the compound's stability and solubility.^[1]

Q2: What are the recommended storage conditions for **SRI-31142** stock solutions?

A2: For long-term stability, **SRI-31142** stock solutions in DMSO should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored under the following conditions:

- -80°C: Stable for up to 6 months.
- -20°C: Stable for up to 1 month.

Q3: Is there data on the stability of **SRI-31142** in aqueous solutions or cell culture media at 37°C?

A3: Currently, there is no publicly available data on the stability of **SRI-31142** in aqueous buffers or cell culture media under typical experimental conditions (e.g., 37°C). The stability of small molecules in such conditions can be variable.^{[1][2]} For long-term experiments, it is recommended to prepare fresh dilutions of **SRI-31142** in your experimental medium from a frozen DMSO stock. If the experiment is particularly sensitive or spans several days, consider refreshing the medium with a newly diluted compound at regular intervals.

Q4: What are the known degradation products of **SRI-31142**?

A4: Information regarding the specific degradation products and pathways of **SRI-31142** is not currently available in the public domain.

Q5: What is the mechanism of action of **SRI-31142**?

A5: **SRI-31142** is a putative allosteric inhibitor of the dopamine transporter (DAT). It binds to a site on the DAT that is distinct from the dopamine binding site (the orthosteric site). This binding event is thought to induce a conformational change in the transporter protein, which in turn inhibits the reuptake of dopamine from the synaptic cleft. This leads to an increase in the extracellular concentration of dopamine.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed when diluting DMSO stock in aqueous buffer/media.	The compound's solubility limit in the aqueous solution has been exceeded. This is a common issue with hydrophobic molecules. [1]	1. Decrease the final concentration: Your target concentration may be too high for the aqueous medium. 2. Stepwise Dilution: Instead of a single large dilution, perform serial dilutions in your aqueous buffer. 3. Optimize DMSO Concentration: Ensure the final concentration of DMSO in your experiment is as low as possible (ideally <0.1%), but a slightly higher concentration (up to 0.5%) may be necessary to maintain solubility. Always include a vehicle control with the same final DMSO concentration. [3]
Variability in experimental results over time.	Potential degradation of SRI-31142 in the experimental medium at 37°C.	1. Prepare Fresh Solutions: Always prepare working solutions fresh for each experiment from a frozen stock. 2. Refresh Media: For experiments lasting more than 24 hours, consider replacing the media with freshly prepared SRI-31142 at regular intervals. 3. Conduct a Stability Test: If high reproducibility is critical, perform a pilot experiment to assess the stability of SRI-31142 in your specific experimental conditions over your desired time course.

Unexpected biological effects.

Off-target effects or cytotoxicity from the compound or the solvent.

1. Perform a Dose-Response Curve: Determine the optimal, non-toxic concentration range for your specific cell line or model. 2. Include a Vehicle Control: Always include a control group treated with the same final concentration of DMSO as your experimental group to ensure the observed effects are due to SRI-31142 and not the solvent.

Data Summary

Storage Stability of SRI-31142 Stock Solutions

Solvent	Storage Temperature	Duration of Stability
DMSO	-80°C	Up to 6 months
DMSO	-20°C	Up to 1 month

Experimental Protocols

Protocol 1: Preparation of a 10 mM SRI-31142 Stock Solution in DMSO

This protocol outlines the steps to prepare a concentrated stock solution of **SRI-31142**.

Materials:

- **SRI-31142** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = 10 \text{ mM} * \text{Volume of DMSO (L)} * \text{Molecular Weight of **SRI-31142** (g/mol)}$$
- Weigh the compound: On a calibrated analytical balance, carefully weigh the calculated amount of **SRI-31142** powder into a sterile microcentrifuge tube.
- Dissolve the compound: Add the calculated volume of anhydrous DMSO to the tube. Vortex the solution thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used if necessary, but check for any temperature sensitivity of the compound.
- Aliquot and store: To prevent multiple freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

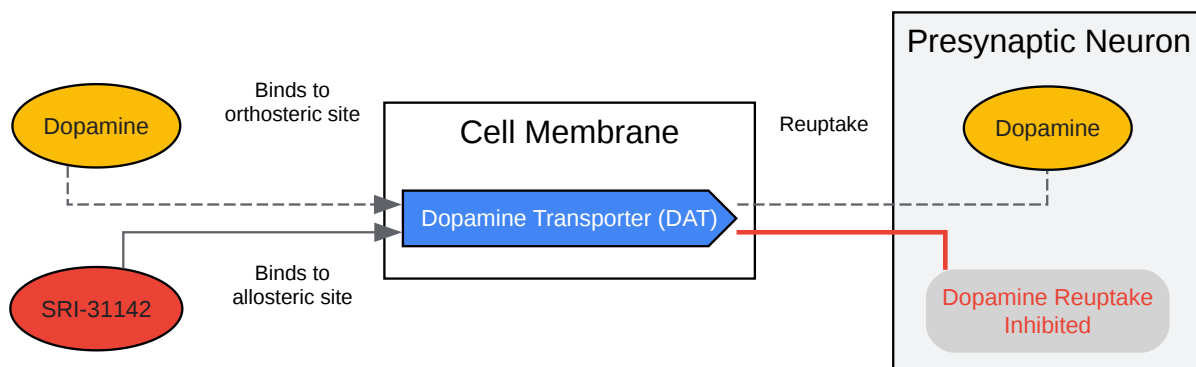
This protocol describes the dilution of the DMSO stock solution for use in in vitro experiments.

Procedure:

- Thaw the stock solution: Thaw a single aliquot of the **SRI-31142** DMSO stock solution at room temperature.
- Prepare intermediate dilutions (if necessary): It is best practice to make serial dilutions of the concentrated stock in DMSO first before diluting into an aqueous medium to avoid precipitation.
- Prepare the final working solution: Dilute the DMSO stock (or an intermediate dilution) into your pre-warmed cell culture medium to achieve the desired final concentration. Ensure the final DMSO concentration is kept to a minimum, typically below 0.1%, as higher concentrations can be toxic to cells.

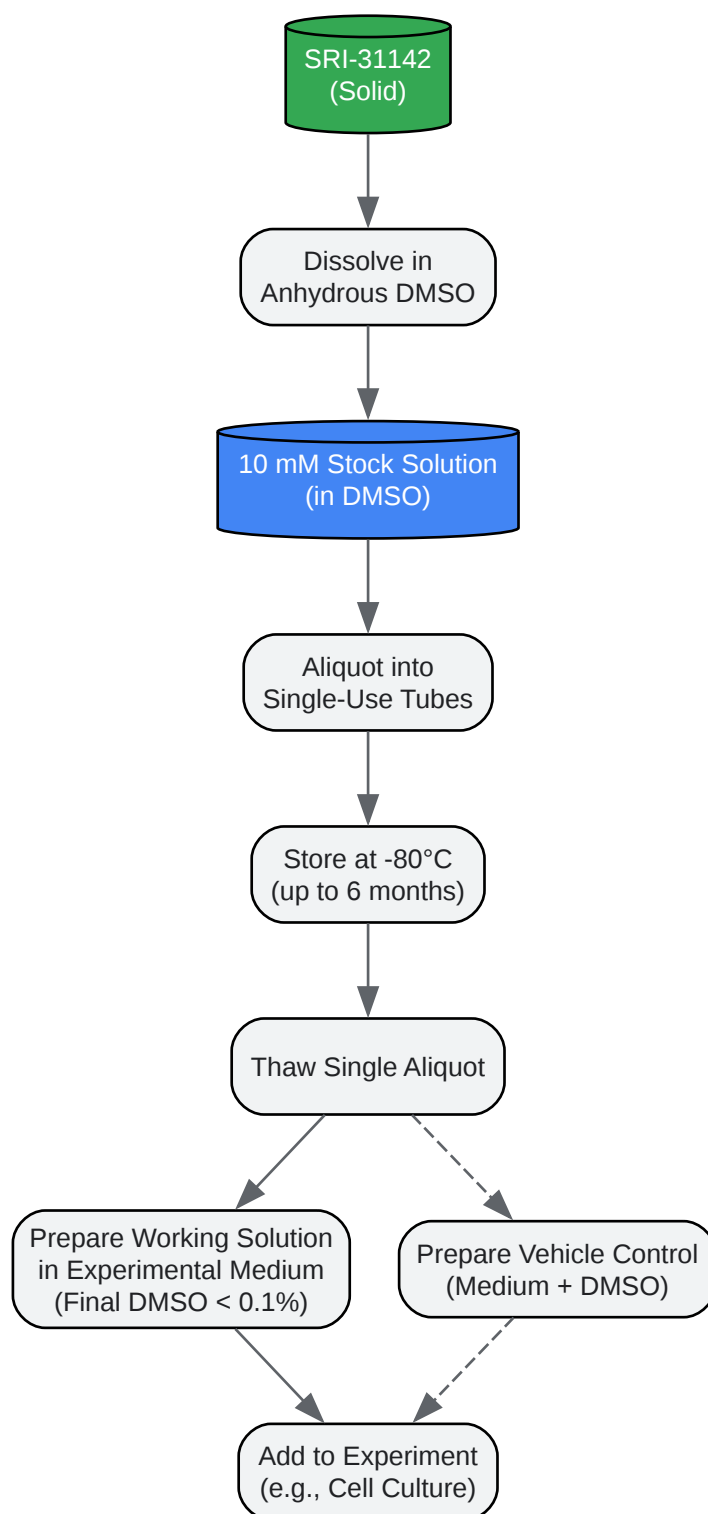
- Mix thoroughly: Gently mix the final working solution by pipetting or inverting the tube before adding it to your cells.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used to prepare the **SRI-31142** working solution.

Visualizations



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Caption: Allosteric inhibition of the dopamine transporter (DAT) by **SRI-31142**.



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Caption: Recommended workflow for preparing **SRI-31142** solutions.

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References

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